

A Historical Overview of Perfluoroheptyl Iodide Research: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Perfluoroheptyl iodide

Cat. No.: B042551

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Perfluoroheptyl iodide (C₇F₁₅I), also known as 1-iodoperfluoroheptane, is a significant member of the per- and polyfluoroalkyl substances (PFAS) family. Its unique properties, stemming from the highly electronegative fluorine atoms and the reactive carbon-iodine bond, have made it a valuable intermediate in organic synthesis and a subject of interest in various research fields. This technical guide provides a comprehensive historical overview of the research on **Perfluoroheptyl iodide**, detailing its synthesis, physicochemical properties, and key applications, with a focus on experimental methodologies and potential biological interactions.

Physicochemical and Spectroscopic Data

Quantitative data for **Perfluoroheptyl iodide** are summarized in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **Perfluoroheptyl iodide**

Property	Value	Reference
CAS Number	335-58-0	[1]
Molecular Formula	C ₇ F ₁₅ I	[1]
Molecular Weight	495.95 g/mol	[1]
Boiling Point	137-138 °C	[1]
Physical State	Liquid	

Table 2: Spectroscopic Data for **Perfluoroheptyl iodide**

Spectroscopic Technique	Key Data Points	Reference
¹³ C NMR	Spectra available from spectral databases.	[1]
¹⁹ F NMR	Spectra available from spectral databases.	[1]
Infrared (IR) Spectroscopy	C-F and C-I stretching bands are characteristic.	
Mass Spectrometry (GC-MS)	Molecular ion peak and characteristic fragmentation patterns observed.	[1]

Experimental Protocols

Synthesis of Perfluoroheptyl iodide via Telomerization

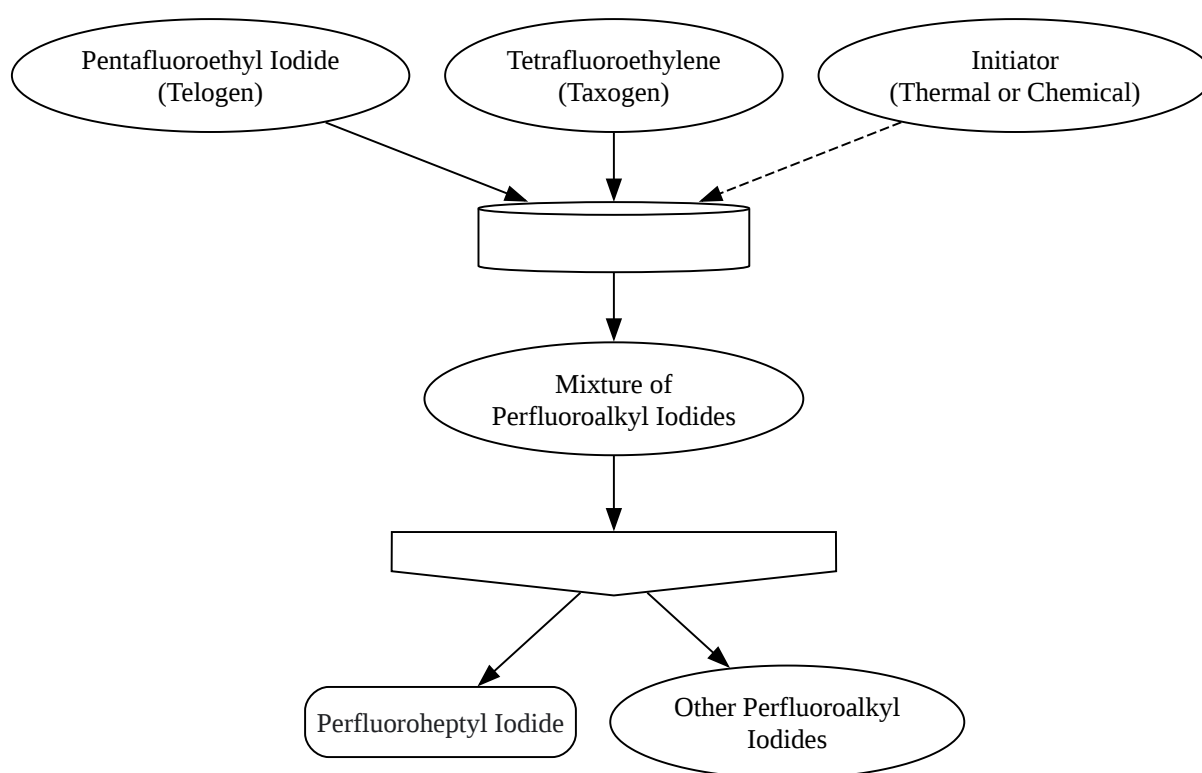
The primary industrial method for the synthesis of **Perfluoroheptyl iodide** is the telomerization of tetrafluoroethylene (TFE) with a perfluoroalkyl iodide telogen, typically pentafluoroethyl iodide (C₂F₅I).[2]

General Procedure:

- A high-pressure reactor is charged with the telogen, pentafluoroethyl iodide.

- Tetrafluoroethylene monomer is introduced into the reactor.
- The reaction is initiated either thermally or with a radical initiator (e.g., a peroxide).
- The reaction mixture, a homologous series of perfluoroalkyl iodides, is then fractionally distilled to isolate **Perfluoroheptyl iodide**.

A generalized workflow for the telomerization process is depicted in the diagram below.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **Perfluoroheptyl iodide** via telomerization.

Radical Addition Reactions

Perfluoroheptyl iodide is a valuable precursor for introducing the perfluoroheptyl group into organic molecules via radical reactions.

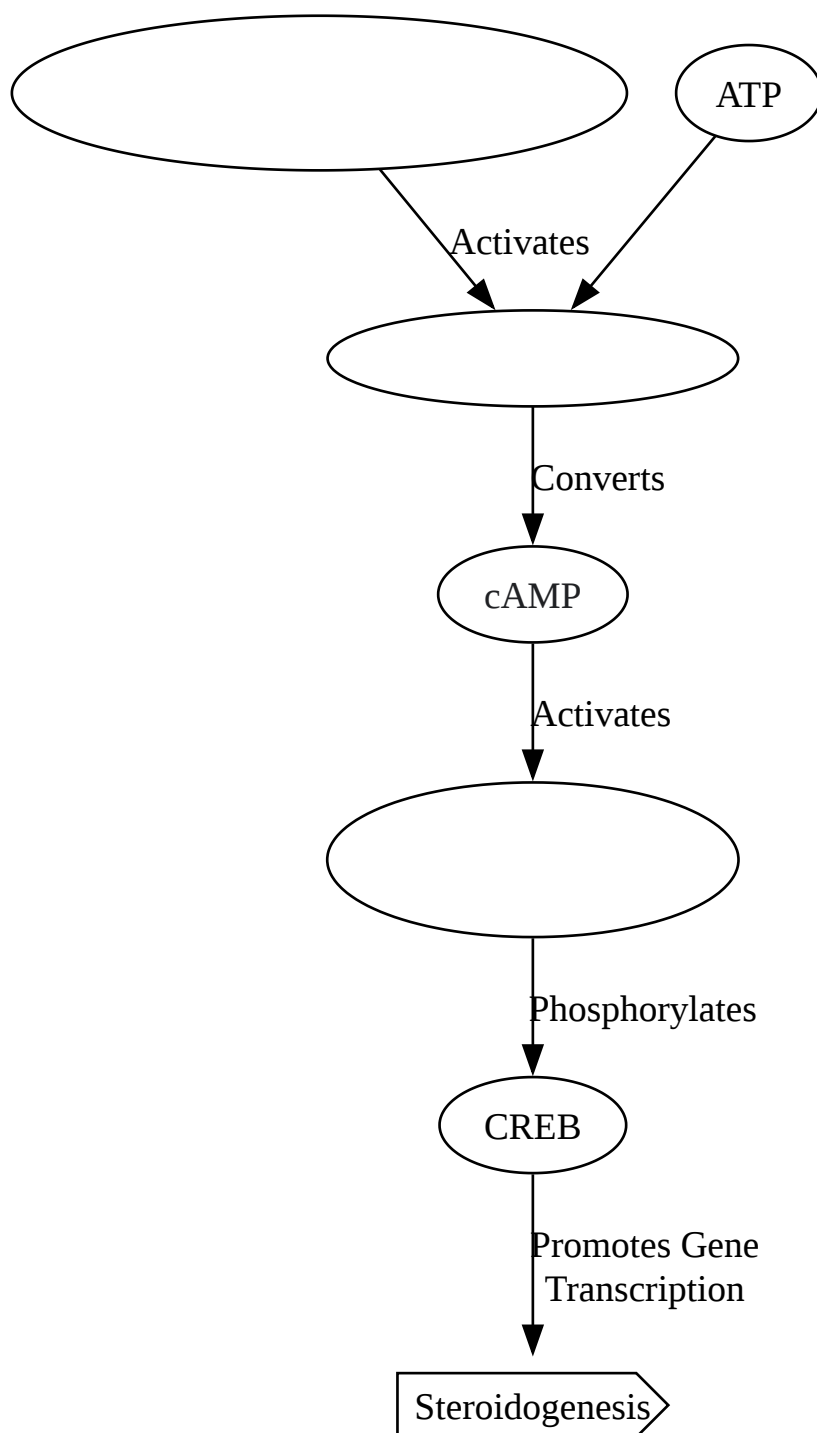
General Procedure for Radical Addition to Alkenes:

- An alkene and **Perfluoroheptyl iodide** are dissolved in a suitable solvent.
- A radical initiator (e.g., AIBN, peroxides) or a transition metal catalyst is added.
- The reaction mixture is heated or irradiated with UV light to initiate the radical chain reaction.
- The product, a perfluoroheptylated alkane, is isolated and purified using standard techniques such as chromatography.[3]

Potential Biological Activity: Interaction with the cAMP Signaling Pathway

While direct studies on the biological effects of **Perfluoroheptyl iodide** are limited, research on the closely related Perfluorooctyl iodide (PFOI) provides valuable insights into its potential mechanisms of action. A study on PFOI demonstrated its ability to stimulate steroidogenesis in human adrenocortical carcinoma cells (H295R) by activating the cyclic adenosine monophosphate (cAMP) signaling pathway.[4][5] It is hypothesized that PFOI acts as an activator of adenylyl cyclase, leading to an increase in intracellular cAMP levels.[4][5]

The proposed signaling pathway for PFOI-induced steroidogenesis is illustrated below. It is plausible that **Perfluoroheptyl iodide** could act through a similar mechanism.



[Click to download full resolution via product page](#)

Caption: Proposed cAMP signaling pathway for perfluoroalkyl iodide-induced steroidogenesis.

Conclusion

Perfluoroheptyl iodide has a rich history as a key fluorinated building block. Its synthesis, primarily through telomerization, has been well-established, and its utility in introducing perfluoroalkyl chains into various molecules is widely recognized. While its own biological activity is not extensively studied, research on analogous compounds suggests a potential role as an endocrine disruptor through the activation of the cAMP signaling pathway. This guide provides a foundational understanding for researchers and professionals working with this important fluorinated compound, highlighting the need for further investigation into its biological and toxicological profile.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Perfluoroheptyl iodide | C₇F₁₅I | CID 67633 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. taylorandfrancis.com [taylorandfrancis.com]
- 3. researchgate.net [researchgate.net]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Perfluorooctyl Iodide Stimulates Steroidogenesis in H295R Cells via a Cyclic Adenosine Monophosphate Signaling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Historical Overview of Perfluoroheptyl Iodide Research: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042551#historical-overview-of-perfluoroheptyl-iodide-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com